

# Application Notes and Protocols for Vapor Pressure Measurement of HFC-245cb

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1,1,2,2-Pentafluoropropane

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## Introduction

**1,1,1,2,2-Pentafluoropropane**, also known as HFC-245cb, is a hydrofluorocarbon with applications as a refrigerant and blowing agent. Accurate vapor pressure data is fundamental to understanding its thermodynamic properties, which is crucial for process design, safety assessments, and environmental impact modeling. This document provides detailed application notes and experimental protocols for the precise measurement of the vapor pressure of HFC-245cb.

## Experimental Principles

The vapor pressure of a liquid is the pressure exerted by its vapor when the vapor and liquid phases are in thermodynamic equilibrium in a closed container. This pressure is a function of temperature; as the temperature increases, the vapor pressure also increases.<sup>[1][2][3]</sup> Several methods can be employed to measure vapor pressure, with the static, dynamic, and ebulliometric (boiling point) methods being the most common.<sup>[4][5][6]</sup>

**Static Method:** This method involves placing the degassed substance in a temperature-controlled, evacuated container and directly measuring the pressure of the vapor in equilibrium with the liquid.<sup>[4][5][7][8]</sup> It is a direct and accurate method suitable for a wide range of pressures.<sup>[7]</sup>

**Dynamic Method:** In the dynamic method, a stream of inert gas is passed through the liquid sample at a known flow rate, becoming saturated with the vapor of the substance.<sup>[6]</sup> The amount of vapor transported is then determined, allowing for the calculation of the vapor pressure.

**Ebulliometric (Boiling Point) Method:** This technique determines the boiling temperature of the liquid at a known external pressure.<sup>[5]</sup> At the boiling point, the vapor pressure of the liquid equals the surrounding pressure.<sup>[9]</sup> By varying the external pressure, a vapor pressure-temperature curve can be constructed.

For HFC-245cb, the static method is highly suitable due to its volatility and the need for high-precision measurements.

## Experimental Setup and Protocols

### I. Static Method for Vapor Pressure Measurement of HFC-245cb

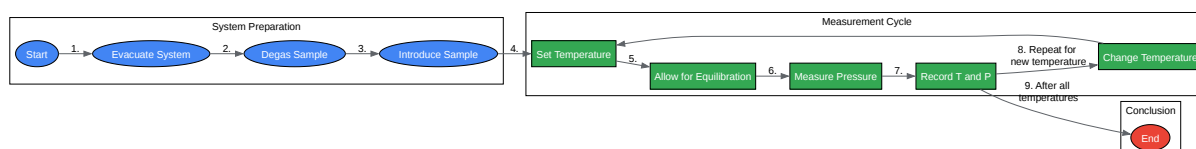
This protocol outlines the steps for determining the vapor pressure of HFC-245cb using the static method. The apparatus is designed for accurate measurements over a range of temperatures.

#### A. Materials and Apparatus

- **HFC-245cb Sample:** High purity (>99.5%)
- **Equilibrium Cell:** A thermostated vessel of known volume, capable of withstanding the expected pressures.
- **Pressure Transducer:** A calibrated, high-accuracy pressure sensor suitable for the expected pressure range of HFC-245cb.<sup>[2]</sup><sup>[10]</sup>
- **Temperature Control System:** A constant temperature bath or oven capable of maintaining the equilibrium cell at a stable temperature with high precision (e.g.,  $\pm 0.01$  K).<sup>[3]</sup>
- **Vacuum System:** A vacuum pump capable of evacuating the system to a low pressure (e.g., < 0.1 Pa) to remove air and other non-condensable gases.<sup>[11]</sup>

- **Valves and Tubing:** High-vacuum, leak-tight valves and stainless steel tubing to connect the components.
- **Data Acquisition System:** A computer-based system to record temperature and pressure readings.

## B. Experimental Workflow Diagram (Static Method)



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Caption: Workflow for static vapor pressure measurement.

## C. Detailed Protocol

- **System Assembly and Leak Check:** Assemble the apparatus as shown in the conceptual diagram. Ensure all connections are secure and leak-tight. Use a helium leak detector to verify the integrity of the system.
- **Evacuation:** Open the appropriate valves and evacuate the entire system, including the equilibrium cell and connecting lines, using the vacuum pump.<sup>[7]</sup> Continue evacuation until a stable, low pressure is achieved.
- **Sample Degassing:** To remove any dissolved non-condensable gases from the HFC-245cb sample, multiple freeze-pump-thaw cycles are recommended. This involves freezing the

sample with liquid nitrogen, evacuating the headspace, and then allowing it to thaw. Repeat this process at least three times.

- **Sample Introduction:** Carefully introduce a small, precisely known amount of the degassed HFC-245cb sample into the equilibrium cell. The amount should be sufficient to ensure both liquid and vapor phases are present at all measurement temperatures.
- **Temperature Setting and Equilibration:** Set the desired temperature on the constant temperature bath. Allow sufficient time for the system to reach thermal equilibrium, where the temperature of the sample and the cell are uniform and stable.
- **Pressure Measurement:** Once the system has reached both thermal and phase equilibrium (indicated by a stable pressure reading), record the vapor pressure from the pressure transducer.
- **Data Recording:** Record the stabilized temperature and pressure values using the data acquisition system.
- **Varying Temperature:** Increment the temperature to the next desired setpoint and repeat steps 5-7. It is advisable to perform measurements at both increasing and decreasing temperature intervals to check for hysteresis.
- **Data Analysis:** Plot the measured vapor pressure as a function of temperature. The data can be fitted to a suitable vapor pressure equation, such as the Antoine or Wagner equation, to allow for interpolation and extrapolation.

## Data Presentation

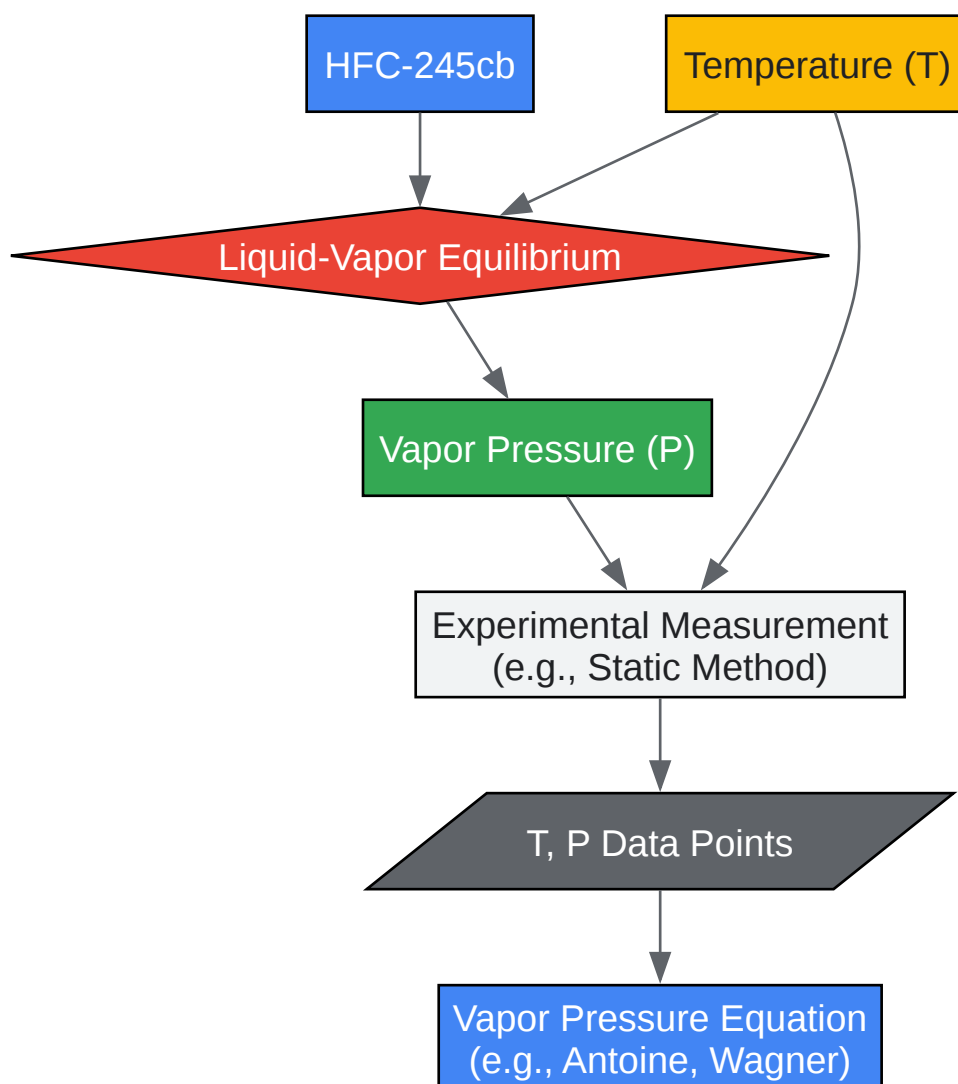
The following table summarizes experimentally determined vapor pressure data for HFC-245cb at various temperatures.

Temperature (°C)	Temperature (K)	Vapor Pressure (kPa)
7.05	280.20	263.64
10.13	283.28	292.64
15.05	288.20	343.97
20.03	293.18	401.63
25.05	298.20	467.63
30.04	303.19	540.62
35.12	308.27	623.95
40.14	313.29	715.27
45.37	318.52	820.27

Data sourced from available literature.[\[12\]](#)

## Logical Relationship of Vapor Pressure Measurement

The following diagram illustrates the key relationships and dependencies in the experimental determination of vapor pressure.



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Caption: Key factors in vapor pressure determination.

## Conclusion

The accurate measurement of the vapor pressure of HFC-245cb is essential for its effective and safe use. The static method, when performed with a carefully constructed apparatus and a rigorous protocol, provides reliable and high-precision data. The provided protocols and data serve as a valuable resource for researchers and professionals working with this compound. It is crucial to ensure proper system calibration, sample purity, and thorough degassing to minimize experimental errors.

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